

3-Benzyloxy-2,6-difluorophenylboronic acid

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Benzyloxy-2,6-difluorophenylboronic acid

Cat. No.: B1284264

[Get Quote](#)

Technical Data Summary: 3-Benzyloxy-2,6-difluorophenylboronic acid

This document provides the core physicochemical properties of **3-Benzyloxy-2,6-difluorophenylboronic acid**, a compound of interest in chemical research and development. The following data has been compiled for reference by researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental molecular characteristics of **3-Benzyloxy-2,6-difluorophenylboronic acid** are summarized in the table below. This data is essential for stoichiometric calculations, analytical method development, and experimental design.

Property	Value
Molecular Formula	C ₁₃ H ₁₁ BF ₂ O ₃ [1][2][3]
Molecular Weight	264.04 g/mol [1]
Alternate Molecular Weight	264.03 g/mol [2]
Synonyms	[3-(benzyloxy)-2,6-difluorophenyl]boronic acid [1]

As this guide focuses on the fundamental molecular properties of **3-Benzyloxy-2,6-difluorophenylboronic acid**, detailed experimental protocols for its synthesis or use are beyond the current scope. Similarly, signaling pathways are not applicable to the intrinsic properties of a single chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. 3-(Benzyloxy)-2,6-difluorobenzeneboronic acid | C13H11BF2O3 | CID 16217704 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pschemicals.com [pschemicals.com]
- To cite this document: BenchChem. [3-Benzyloxy-2,6-difluorophenylboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284264#3-benzyloxy-2-6-difluorophenylboronic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com